

The Chemical Architecture of Sophorose: A Disaccharide of Significance

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Compound of Interest

Compound Name: Sophorose

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Introduction

Sophorose is a naturally occurring disaccharide that holds considerable interest in the fields of biochemistry, biotechnology, and pharmacology. Structurally, it is a dimer of glucose, but its distinction lies in an unconventional glycosidic linkage.^{[1][2]} First isolated in 1938 from the pods of *Sophora japonica*, **sophorose** is also recognized as a key component of sophorolipids, which are microbial glycolipids with a range of biological activities.^{[1][2][3]} This technical guide provides a comprehensive overview of the chemical structure of **sophorose**, presenting key data and its structural representation.

Molecular and Structural Formula

Sophorose is a disaccharide composed of two D-glucose monosaccharide units. Its chemical formula is C₁₂H₂₂O₁₁. The defining feature of **sophorose** is the linkage between these two glucose units: a β -1,2-glycosidic bond. This means the anomeric carbon (C1) of one glucose molecule is linked to the hydroxyl group on the second carbon (C2) of the other glucose molecule, with the glycosidic bond in the beta configuration.

The systematic name for **sophorose** is 2-O- β -D-Glucopyranosyl-D-glucose. A more detailed International Union of Pure and Applied Chemistry (IUPAC) name is (2R,3S,4R,5R)-3,4,5,6-tetrahydroxy-2-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyhexanal.

Physicochemical Properties

Sophorose presents as a white, crystalline solid that is soluble in water. Its key physicochemical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C ₁₂ H ₂₂ O ₁₁	
Molar Mass	342.30 g/mol	
Melting Point	196–198 °C	
Density	1.768 g/mL	
Optical Rotation [α] _D	+19° (c = 1.2 in water)	

Structural Visualization

The chemical structure of **sophorose**, highlighting the β -1,2-glycosidic linkage between the two glucose units, can be represented as follows:

Figure 1: Chemical structure of **sophorose**.

Experimental Determination of Structure

The definitive structure of **sophorose** has been elucidated and confirmed through various experimental techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the connectivity and stereochemistry of disaccharides. In the case of **sophorose**, ¹H and ¹³C NMR spectra can be used to identify the individual glucose residues and the nature of the glycosidic linkage. The chemical shifts and coupling constants of the anomeric protons are particularly informative for establishing the β -configuration of the glycosidic bond. For instance, analysis of waste streams from sophorolipid production by NMR has confirmed the presence of free **sophorose**.

X-ray Crystallography

X-ray crystallography provides precise information about the three-dimensional arrangement of atoms in a crystalline solid. The crystal structure of **sophorose** has been determined, offering definitive proof of its molecular geometry, including the β -1,2-glycosidic linkage and the conformation of the pyranose rings. This technique provides bond lengths, bond angles, and torsional angles, which are crucial for understanding the molecule's conformational preferences.

Mass Spectrometry

Mass spectrometry is employed to determine the molecular weight of **sophorose** and to aid in its structural characterization. By analyzing the fragmentation patterns of the molecule, it is possible to deduce the sequence of the monosaccharide units and the position of the glycosidic bond.

Biological and Industrial Relevance

Sophorose is more than a structural curiosity; it plays a significant biological role. It is a known inducer of cellulase gene expression in fungi like *Trichoderma reesei*, making it relevant in the production of enzymes for biofuel applications. Furthermore, as a constituent of sophorolipids, it is integral to the surfactant and antimicrobial properties of these biosurfactants. The unique β -1,2 linkage also makes it a specific substrate for certain glycosidase enzymes. The isolation of **sophorose** from industrial fermentation waste streams presents an opportunity for its purification and utilization.

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